

DRB18 solubility in DMSO versus water

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Compound of Interest

Compound Name: DRB18

Cat. No.: B15142488

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DRB18 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **DRB18** in DMSO and water. Below you will find frequently asked questions, detailed experimental protocols, and troubleshooting advice to ensure successful preparation of **DRB18** solutions for your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **DRB18**?

A1: The recommended solvent for dissolving **DRB18** is dimethyl sulfoxide (DMSO). **DRB18** is readily soluble in DMSO.^{[1][2]}

Q2: What is the solubility of **DRB18** in DMSO?

A2: The solubility of **DRB18** in DMSO has been reported at concentrations of 50 mg/mL and 76 mg/mL.^{[1][2]} To achieve the higher concentration, warming the solution to 60°C and using sonication may be helpful.^[2]

Q3: What is the solubility of **DRB18** in water?

A3: **DRB18** is considered to be insoluble in water.^[1]

Q4: I am having trouble dissolving **DRB18** in DMSO. What could be the issue?

A4: Difficulty in dissolving **DRB18** in DMSO could be due to the quality of the DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly reduce the solubility of **DRB18**.^[1] It is crucial to use fresh, anhydrous DMSO for the best results.^[1]

Q5: How should I prepare a stock solution of **DRB18** in DMSO?

A5: To prepare a stock solution, it is recommended to use fresh DMSO.^[1] For example, to prepare a 10 mM stock solution, you would dissolve the appropriate mass of **DRB18** in the calculated volume of DMSO. To aid dissolution, you can use methods such as vortexing, sonication, or gentle warming.^[2]

Q6: How should I store my **DRB18** stock solution?

A6: To maintain the stability of your **DRB18** stock solution, it is recommended to aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[2] These aliquots should be stored at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[1]

Q7: Can I use **DRB18** for in vivo studies? How do I prepare the formulation?

A7: Yes, **DRB18** has been used in in vivo studies.^{[1][3]} For in vivo administration, a co-solvent formulation is typically required. An example of such a formulation involves first dissolving **DRB18** in DMSO, and then further diluting it with other vehicles such as corn oil.^[1] Another suggested formulation involves a mixture of DMSO, PEG300, Tween 80, and sterile water.

Data Presentation: Solubility of DRB18

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
DMSO	76 mg/mL	198.49 mM	Use fresh DMSO as absorbed moisture can decrease solubility.[1]
50 mg/mL	130.59 mM	Warming to 60°C and sonication can aid dissolution.[2]	
Water	Insoluble	-	
Ethanol	76 mg/mL	-	

Experimental Protocols

Determining the Equilibrium Solubility of DRB18 (Shake-Flask Method)

This protocol outlines a widely accepted method for determining the equilibrium solubility of a compound.[4]

Materials:

- **DRB18** powder
- Selected solvent (e.g., DMSO, Water)
- Sealed, temperature-controlled container (e.g., glass vial)
- Agitator (e.g., shaker or magnetic stirrer)
- Centrifuge
- Chemically inert syringe filter (e.g., PTFE)

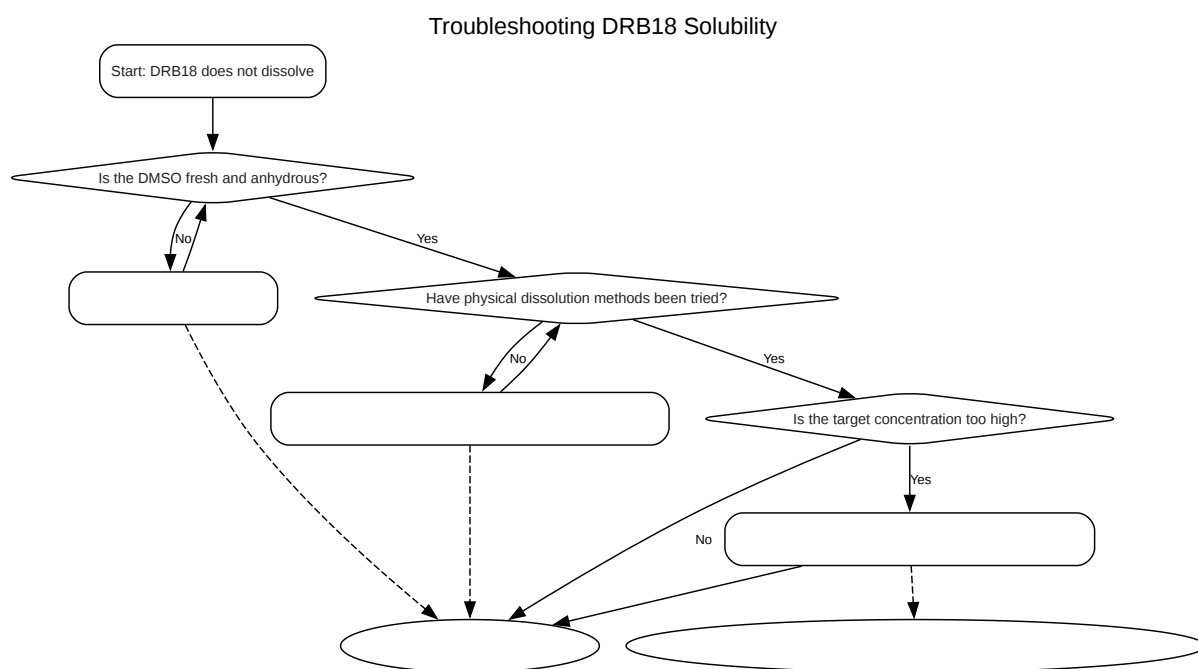
- High-Performance Liquid Chromatography (HPLC) system
- Standard solutions of **DRB18** of known concentrations

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **DRB18** powder to a known volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature for an extended period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved compound.[4]
- Phase Separation:
 - Once equilibrium is achieved, separate the undissolved solid from the saturated solution.
 - This is typically done by centrifuging the sample to pellet the excess solid, followed by careful filtration of the supernatant through a chemically inert syringe filter.[4]
- Quantification of Solute:
 - Determine the concentration of **DRB18** in the clear, saturated filtrate using a suitable analytical technique such as HPLC.[4]
 - Generate a calibration curve using standard solutions of **DRB18** at known concentrations to ensure accurate quantification.[4]
- Data Reporting:
 - Report the solubility in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.[4]

Mandatory Visualizations

Troubleshooting Workflow for DRB18 Solubility Issues

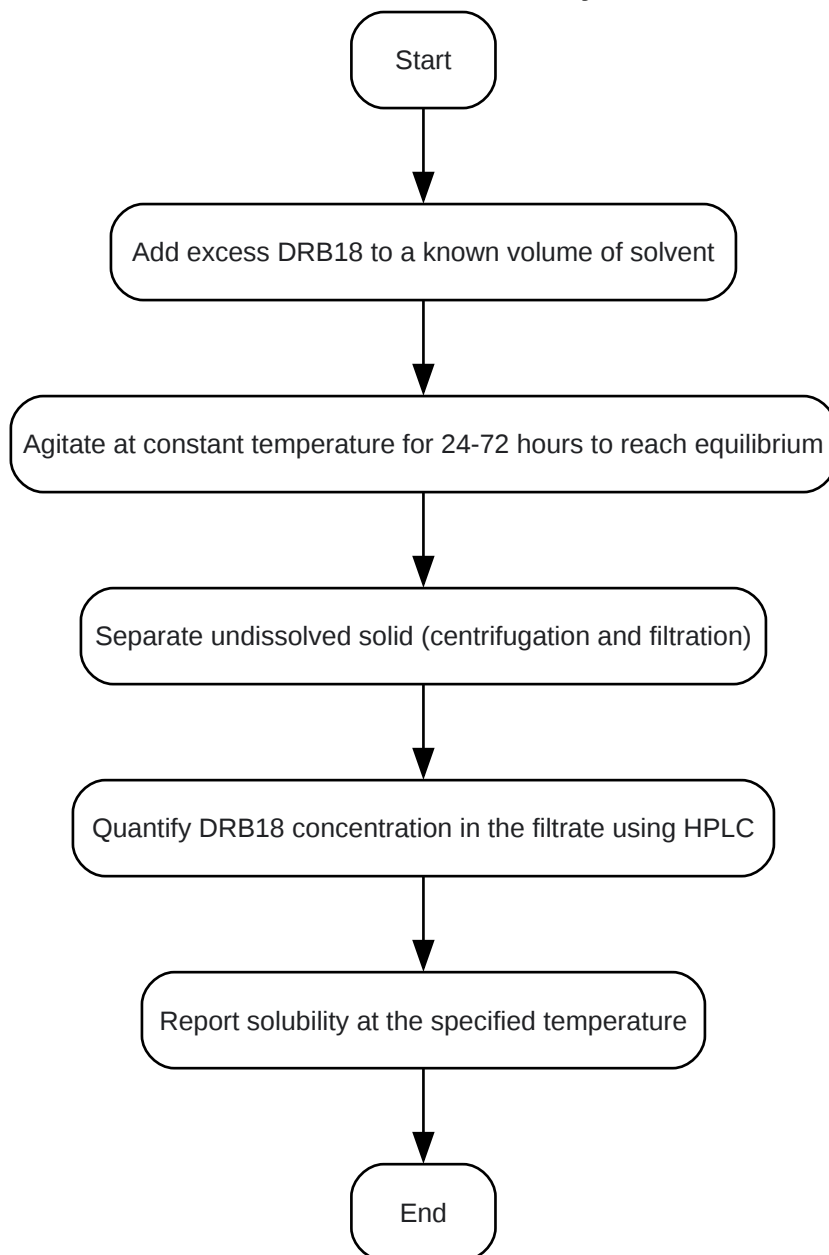


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Caption: A workflow for troubleshooting common issues encountered when dissolving **DRB18**.

Experimental Workflow for Solubility Determination

Shake-Flask Method for Solubility Determination



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Caption: A generalized workflow for determining equilibrium solubility using the shake-flask method.[4]

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